

# 4-methyloxolane-2-carboxylic acid chemical structure and properties

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Compound Name: 4-Methyloxolane-2-carboxylic acid

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## An In-Depth Technical Guide to 4-Methyloxolane-2-carboxylic Acid

**Abstract:** This document provides a comprehensive technical overview of **4-methyloxolane-2-carboxylic acid**, a heterocyclic compound featuring a substituted tetrahydrofuran (oxolane) ring. This guide details its chemical structure, stereoisomerism, and predicted physicochemical and spectroscopic properties. Furthermore, it explores potential synthetic strategies and discusses its relevance in the field of drug development, particularly concerning the roles of cyclic ethers and carboxylic acid bioisosteres. Detailed, generalized experimental protocols for its characterization via NMR, IR, and MS are also provided for researchers and scientists.

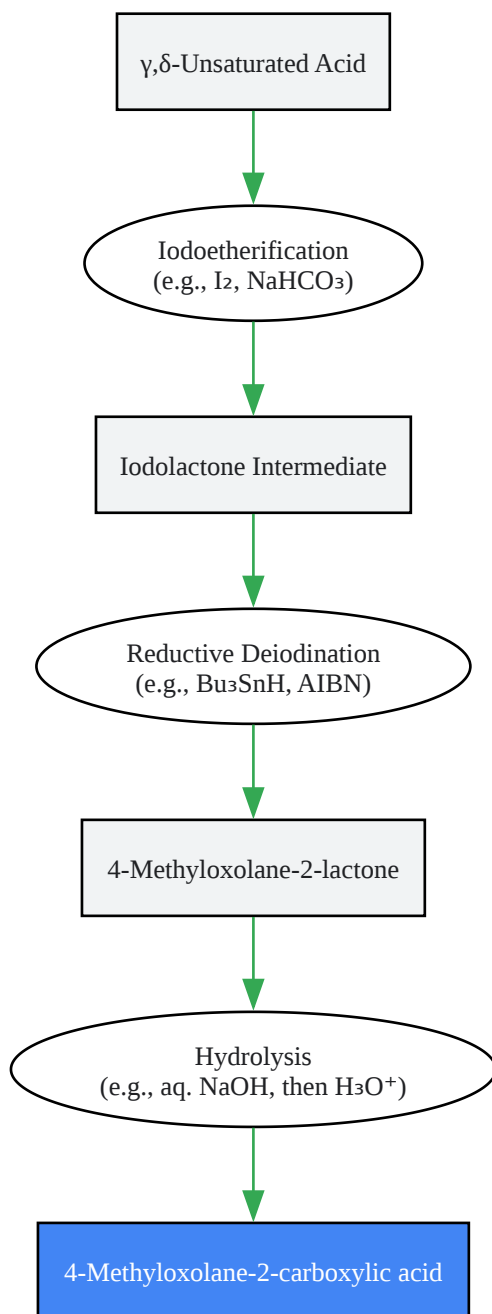
## Chemical Structure and Stereochemistry

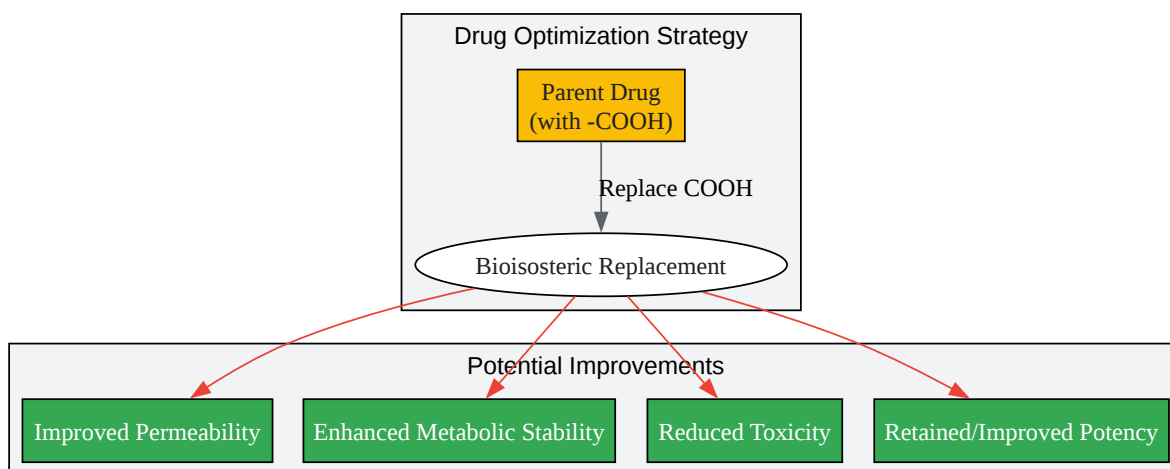
**4-Methyloxolane-2-carboxylic acid** is an organic compound featuring a five-membered saturated heterocycle containing one oxygen atom, known as an oxolane or tetrahydrofuran (THF) ring. The ring is substituted at position 2 with a carboxylic acid group (-COOH) and at position 4 with a methyl group (-CH<sub>3</sub>).

The structure contains two stereocenters at the C2 and C4 positions. This gives rise to four possible stereoisomers, existing as two pairs of enantiomers. The relative stereochemistry of the substituents defines them as either *cis* (on the same face of the ring) or *trans* (on opposite faces).

- (2R, 4R)-**4-methyloxolane-2-carboxylic acid** and (2S, 4S)-**4-methyloxolane-2-carboxylic acid** are a pair of enantiomers (the trans isomers).
- (2R, 4S)-**4-methyloxolane-2-carboxylic acid** and (2S, 4R)-**4-methyloxolane-2-carboxylic acid** are a pair of enantiomers (the cis isomers).

The relationship between these isomers is critical for drug development, as different stereoisomers can exhibit vastly different pharmacological and toxicological profiles.





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